

Proper Disposal Procedures: 2-Hydroxycyclopentadecanone

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Hydroxycyclopentadecanone

Cat. No.: B1633044

[Get Quote](#)

Executive Summary

2-Hydroxycyclopentadecanone (CAS: 4727-18-8) is a macrocyclic ketone derivative often utilized in fragrance chemistry and organic synthesis.^{[1][2]} Due to its lipophilic nature and macrocyclic structure, it poses specific challenges regarding environmental persistence and aquatic toxicity.^[1]

Immediate Action Required:

- Prohibition: Do NOT dispose of this substance down the drain.^{[1][3][4][5]} It is insoluble in water and poses a risk of bioaccumulation in aquatic systems.^{[1][3]}
- Classification: Treat as Non-Halogenated Organic Waste.^[1]
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.^[1]

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties of this macrocycle is critical for selecting the correct waste stream.^[1]

Property	Data	Operational Implication
CAS Number	4727-18-8	Use this exact identifier for waste labeling; do not confuse with C5 analogs (e.g., 2-hydroxycyclopentanone).[1]
Molecular Formula	C ₁₅ H ₂₈ O ₂	High carbon content requires incineration.[1]
Physical State	Solid / Viscous Liquid	May require dissolution in solvent for easier transfer or disposal as solid waste.[1]
Water Solubility	Insoluble / Negligible	Critical: Will clog drains and separate in water treatment plants.[1]
Flash Point	>100°C (Estimated)	Combustible but generally stable at room temperature.[1]
Environmental	Aquatic Chronic (Est.)[1][6]	High LogP (~4-5) indicates potential for bioaccumulation. [1]

"Default to Caution" Hazard Protocol

While specific GHS data for this isomer is often limited compared to its parent compound (Cyclopentadecanone), laboratory personnel must apply the Precautionary Principle:

- Health: Treat as a skin and eye irritant.[1][3] Avoid inhalation of dust/mists.[1]
- Environment: Assume Aquatic Chronic 3 (H412) classification (Harmful to aquatic life with long-lasting effects) based on structural analogs (Cyclopentadecanone, Exaltolide).[1]

Pre-Disposal Handling & Storage

Before final disposal, the material must be stabilized and segregated.[1]

Spill Management

In the event of a minor bench spill (<500 mg/mL):

- Isolate: Evacuate the immediate area if dust is generated.[\[1\]](#)
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[\[1\]](#)
- Containment: Do not use water. Use a dry absorbent (vermiculite or sand) or a dedicated organic spill pad.[\[1\]](#)
- Cleanup: Scoop contaminated absorbent into a wide-mouth jar labeled "Hazardous Waste - Solid Debris."
- Surface Decon: Clean the surface with ethanol or acetone, then wash with soap and water.
[\[1\]](#) Collect the solvent rinse as organic liquid waste.[\[1\]](#)

Waste Segregation[\[1\]](#)

- Incompatible With: Strong oxidizing agents (e.g., nitric acid, perchlorates). Store waste away from oxidizers to prevent exothermic reactions.[\[1\]](#)
- Container Type: Amber glass or High-Density Polyethylene (HDPE).[\[1\]](#) Ensure the cap has a PTFE liner to prevent swelling.[\[1\]](#)

Step-by-Step Disposal Protocols

Protocol A: Pure Substance (Solid/Liquid)

Use this for expired stock or unused raw material.[\[1\]](#)

- Transfer: Move the substance into a primary waste container.[\[1\]](#) If the substance is a solid, you may dispose of the original container directly if it is sealed and compatible.[\[1\]](#)
- Labeling: Attach a hazardous waste tag.
 - Constituents: **"2-Hydroxycyclopentadecanone (100%)"**[\[1\]](#)
 - Hazard Checkbox: Check "Toxic" and "Irritant."[\[1\]](#)
- Stream: Designate for Incineration.

Protocol B: Reaction Mixtures (Liquid Waste)

Use this for mother liquors or solvent washes containing the substance.

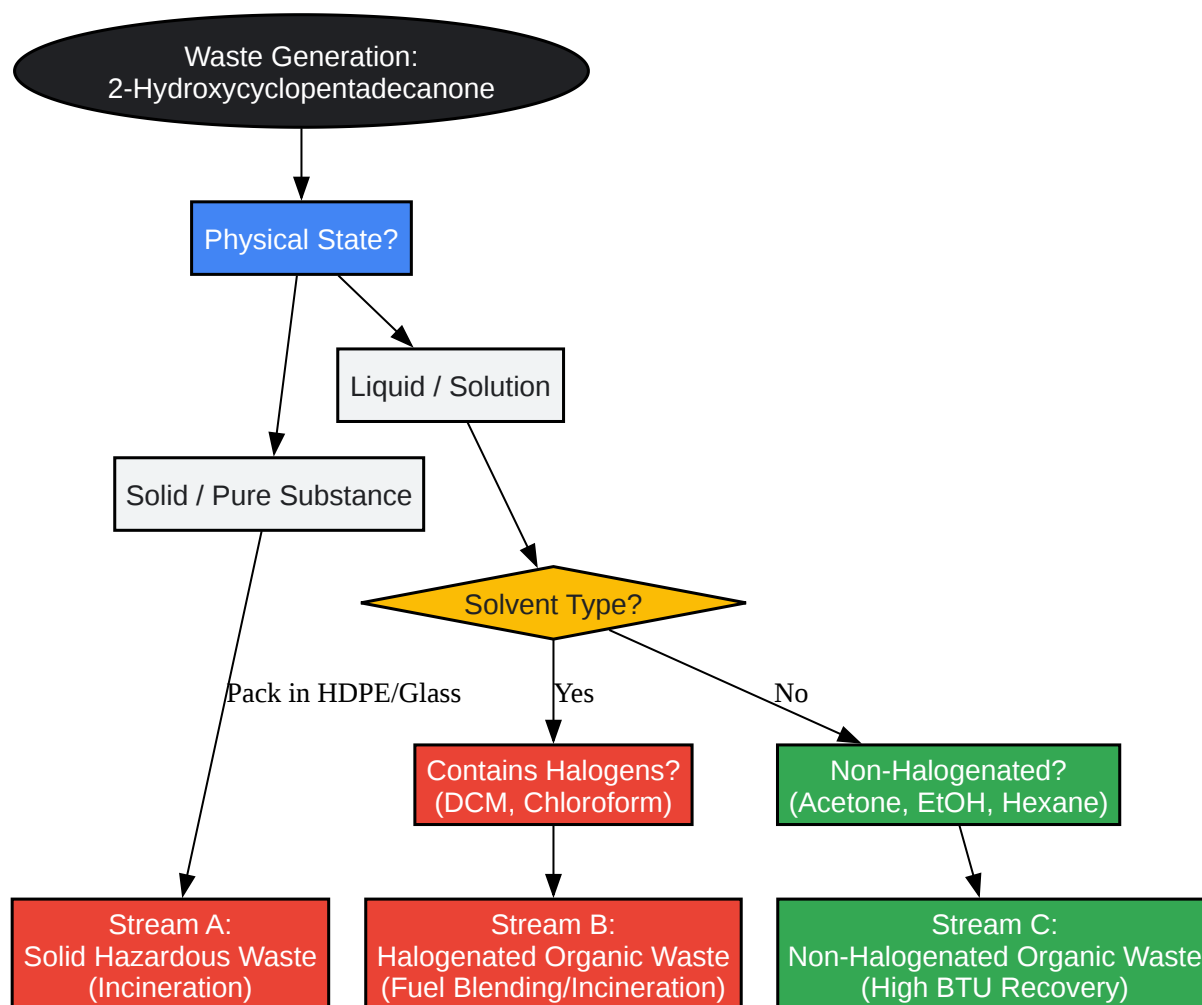
- Solvent Compatibility: Ensure the carrier solvent (e.g., Dichloromethane, Ethyl Acetate) is identified.[\[1\]](#)
- Segregation:
 - If dissolved in Halogenated Solvents (DCM, Chloroform)

Halogenated Waste Stream.[\[1\]](#)
 - If dissolved in Non-Halogenated Solvents (Ethanol, Hexane)

Non-Halogenated Waste Stream.[\[1\]](#)
- Concentration: If the concentration is >5%, note this explicitly on the label to alert the disposal facility of high organic loading.

Disposal Decision Logic (Visualized)

The following diagram outlines the decision-making process for segregating **2-Hydroxycyclopentadecanone** waste.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the segregation of macrocyclic ketone waste streams based on physical state and solvent composition.

Regulatory Compliance & Validation

EPA & RCRA (USA)

While **2-Hydroxycyclopentadecanone** is not explicitly P-listed or U-listed under RCRA (40 CFR 261.33), it meets the criteria for Ignitability (D001) if in a flammable solvent solution.[1]

- Generator Status: Ensure your facility tracks the weight of this waste toward your monthly hazardous waste generation limits.[1]
- Empty Containers: "Empty" containers (containing <3% by weight) may be triple-rinsed.[1] The rinsate must be collected as hazardous waste (Protocol B).[1]

Global Harmonization[1]

- EU Waste Code (EWC): Assign 16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 543400, **2-Hydroxycyclopentadecanone**. [1] Retrieved from [\[Link\]](#)[1]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. [1] National Academies Press. [1] Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations. [1] Retrieved from [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [2-Hydroxycyclopentadecanone | C15H28O2 | CID 543400 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 2. [lookchem.com](#) [lookchem.com]

- [3. fishersci.com \[fishersci.com\]](#)
- [4. danielshealth.com \[danielshealth.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures: 2-Hydroxycyclopentadecanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1633044#2-hydroxycyclopentadecanone-proper-disposal-procedures\]](https://www.benchchem.com/product/b1633044#2-hydroxycyclopentadecanone-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com